Comprehensive Computational Profiling of 4-Tert-butyl-6-phenyl-pyrimidine

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Compound of Interest

Compound Name: *4-Tert-butyl-6-phenyl-pyrimidine*

Cat. No.: *B12288887*

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Content Type: Technical Guide / Whitepaper Audience: Medicinal Chemists, Computational Chemists, and Materials Scientists[1][2]

Executive Summary & Molecular Profile

This guide details the quantum chemical characterization of **4-Tert-butyl-6-phenyl-pyrimidine** (4-TB-6-PP).[1] This scaffold is a critical pharmacophore in kinase inhibitors and a privileged ligand in organometallic emitters (e.g., Iridium complexes for OLEDs).

The molecule presents a unique computational challenge due to the interplay between the steric bulk of the tert-butyl group (which restricts solvation shells) and the conjugation of the phenyl ring (which introduces a rotational degree of freedom). Accurate modeling requires a protocol that accounts for weak dispersive forces and correct torsional alignment.

Key Structural Features

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Feature	Computational Implication
Pyrimidine Core	Electron-deficient aromatic system; two basic nitrogen sites (N1, N3).[1]
4-Tert-butyl Group	"Steric Anchor."[1] High entropic cost for solvation; prevents aggregation; creates a "hydrophobic pocket" effect.
6-Phenyl Group	Conjugated system.[1][3][4] The torsion angle ( ) between phenyl and pyrimidine is sensitive to functional choice (dispersion).

Computational Strategy: The "Three-Phase" Workflow

To ensure scientific integrity, we do not rely on a single optimization. We employ a hierarchical approach: Conformational Scanning

DFT Optimization

Property Calculation.

Visualization: The Computational Pipeline

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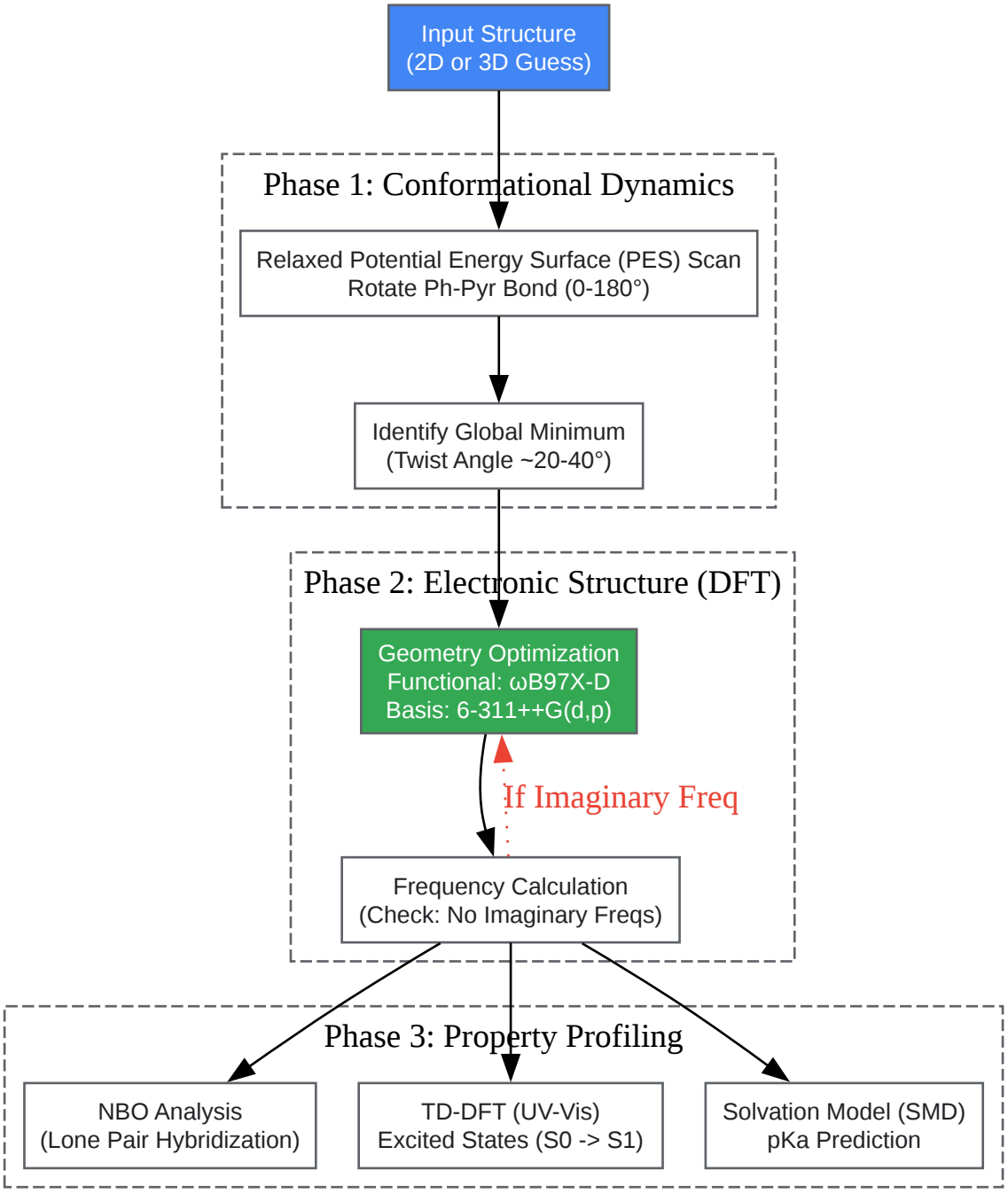

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Caption: Hierarchical workflow ensuring the global minimum is located before expensive property calculations are performed.

Phase 1: Conformational Dynamics (The "Twist")

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The bond between the pyrimidine C6 and the phenyl ring is not rigid. While conjugation favors planarity (0°), steric repulsion between the phenyl ortho-hydrogens and the pyrimidine ring favors a twisted structure.

Protocol

- Method: Relaxed Potential Energy Surface (PES) Scan.
- Coordinate: Dihedral angle

  .
- Range: 0° to 180° in 10° steps.
- Level of Theory: B3LYP/6-31G(d) (sufficient for geometry scanning).

Why this matters: If you start with a planar structure (0°), standard optimization might trap the molecule in a transition state (saddle point). You must start from the twisted minimum (typically

30-40°).

Phase 2: High-Fidelity Optimization

Once the conformer is selected, we proceed to high-accuracy DFT.[1]

Recommended Functional & Basis Set

- Functional:

  B97X-D or M06-2X.[1]

  - Reasoning: These functionals include dispersion corrections. The interaction between the bulky tert-butyl group and the solvent, or potential intramolecular

    -

    interactions in dimers, requires accurate modeling of London dispersion forces, which B3LYP fails to capture effectively [1].
- Basis Set:6-311++G(d,p).[1][5]

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- Reasoning: The "++" (diffuse functions) are critical for describing the lone pairs on the pyrimidine nitrogens (N1, N3), especially if calculating pKa or metal binding.

Input Block Example (Gaussian Format)

Phase 3: Reactivity & Electronic Properties[6]

Protonation Site Prediction (N1 vs. N3)

The pyrimidine ring has two basic nitrogens. Determining which one is more basic is crucial for drug design (H-bond acceptor capability) and coordination chemistry.[1]

- Hypothesis: The N3 nitrogen is flanked by the bulky tert-butyl group. The N1 nitrogen is flanked by the phenyl group.
- Steric Analysis: The tert-butyl group is spherical and rigid (

  ), creating significant steric hindrance. The phenyl group is planar (

) and can rotate to alleviate strain.
- Calculation Protocol:
  - Optimize Neutral species (

).
  - Optimize Protonated species at N1 (

).[1]
  - Optimize Protonated species at N3 (

).[1]
  - Calculate Proton Affinity (PA):

    .

Expected Outcome: N1 is likely the preferred protonation site due to the "tert-butyl lock" blocking N3.

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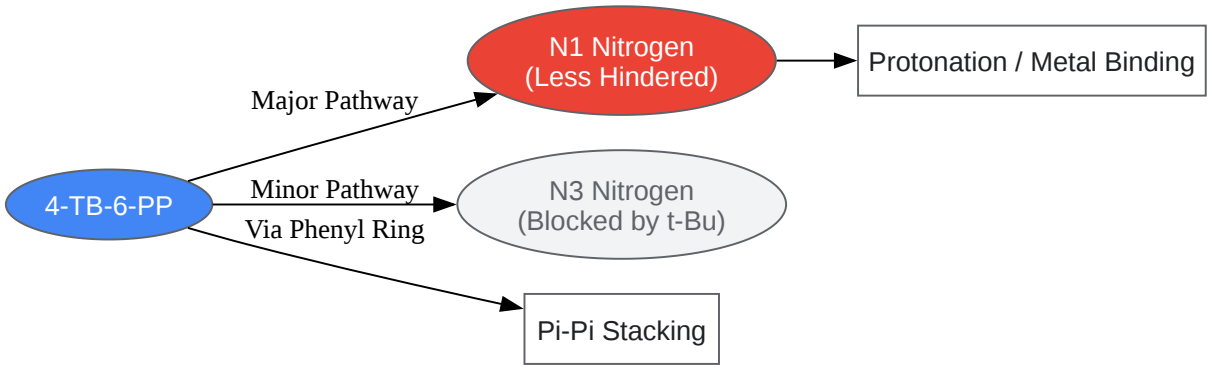
Molecular Electrostatic Potential (MEP)

The MEP map visualizes the charge distribution, identifying sites for electrophilic attack (negative potential) and nucleophilic attack (positive potential).

Region	Potential	Biological Relevance
N1 / N3 Lone Pairs	Deep Red (Negative)	H-bond acceptors in kinase active sites.[1]
Phenyl Ring	Yellow/Green (Neutral/Slight Negative)	-stacking / Hydrophobic interactions.[1]
Tert-butyl Hydrogens	Blue (Positive)	Hydrophobic anchor; desolvation penalty.[1]

Visualization: Reactivity Logic



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Caption: Steric differentiation between N1 and N3 dictates the primary reactivity pathway.[1]

Spectroscopic Prediction (Validation)

To validate your calculations against experimental data, simulate the following spectra:

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UV-Vis (TD-DFT)

- Method: TD-DFT (Time-Dependent DFT).[1][5]
- NStates: 10 (Calculate first 10 excited states).
- Key Transition: HOMO

  LUMO.
- Character: Likely

  (phenyl to pyrimidine charge transfer).
- Solvent: Include solvent (e.g., Ethanol) using PCM/SMD to match experimental conditions.

NMR (H and C)

- Method: GIAO (Gauge-Including Atomic Orbitals).[1][5]
- Reference: TMS (Tetramethylsilane) calculated at the exact same level of theory.
- Diagnostic Signal: The tert-butyl protons will appear as a strong singlet

  1.3 ppm.[1] The phenyl protons will show characteristic splitting

  7.0-8.0 ppm.[1]

Data Summary Table (Template)

Use this table to organize your results for publication or internal reporting.

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Parameter	Method	Typical Value / Unit	Interpretation
Dipole Moment	B97X-D	~2.0 - 4.0 Debye	Polarity; solubility in polar solvents.[1]
HOMO Energy	B97X-D	~ -6.5 eV	Ionization potential; oxidation stability.[1]
LUMO Energy	B97X-D	~ -1.5 eV	Electron affinity.[1]
Gap ( )	HOMO-LUMO	~ 5.0 eV	Kinetic stability (Hardness).[1][5]
Torsion Angle	Ph-Pyr Bond	25° - 40°	Degree of conjugation vs. steric strain.[1]
pKa (N1)	Thermodynamic Cycle	~ 2.0 - 4.0	Basicity (comparable to substituted pyridines).[1]

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